

# Personal protective equipment for handling 5-Chloro-2-(ethylamino)aniline

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 5-Chloro-2-(ethylamino)aniline

Cat. No.: B1294831

[Get Quote](#)

## Essential Safety and Handling Guide for 5-Chloro-2-(ethylamino)aniline

This guide provides crucial safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **5-Chloro-2-(ethylamino)aniline** (CAS No. 62476-15-7). Adherence to these procedures is vital for ensuring laboratory safety and minimizing exposure risks.

## Hazard Identification and Classification

**5-Chloro-2-(ethylamino)aniline** is classified with the following hazards according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS):

- Skin irritation (Category 2): Causes skin irritation.[\[1\]](#)
- Eye irritation (Category 2): Causes serious eye irritation.[\[1\]](#)
- Specific target organ toxicity – single exposure (Category 3): May cause respiratory irritation.[\[1\]](#)

The signal word for this chemical is Warning.[\[1\]](#)

## Chemical and Physical Properties

A summary of the key quantitative data for **5-Chloro-2-(ethylamino)aniline** is presented below.

Property	Value	Source
CAS Number	62476-15-7	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Formula	C8H11ClN2	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Weight	170.64 g/mol	<a href="#">[1]</a>
EINECS Number	263-558-6	<a href="#">[1]</a>

## Operational and Disposal Plans

A systematic approach to handling and disposal is essential. The following procedural guidance outlines the lifecycle of handling **5-Chloro-2-(ethylamino)aniline** in a laboratory setting.

## Personal Protective Equipment (PPE)

Appropriate PPE must be worn at all times when handling this chemical to prevent skin, eye, and respiratory exposure.[\[4\]](#)

Protection Type	Recommended Equipment	Specifications & Best Practices
Eye/Face Protection	Safety Goggles or Face Shield	Wear tightly fitting safety goggles or a full-face shield conforming to OSHA's 29 CFR 1910.133 or European Standard EN166.[5][6][7]
Skin Protection	Chemical-Resistant Gloves	Handle with chemical-impermeable gloves (e.g., Butyl, Neoprene). Nitrile gloves may offer limited protection and should be changed frequently.[8][9] Gloves must be inspected before use.[6]
Protective Clothing		Wear a long-sleeved lab coat, closed at the front. For tasks with a higher risk of splashing, a chemical-resistant apron or coveralls should be used.[10] [11]
Footwear		Closed-toe shoes are mandatory. For larger quantities or spill response, chemical-resistant boots are recommended.[4][10]
Respiratory Protection	Fume Hood or Respirator	All handling should occur in a certified chemical fume hood to minimize inhalation.[12] If a fume hood is not available or if exposure limits may be exceeded, use a NIOSH-approved respirator with an appropriate cartridge for organic vapors.[5]

## Step-by-Step Handling Protocol

### 1. Preparation and Planning:

- Ensure a Safety Data Sheet (SDS) for **5-Chloro-2-(ethylamino)aniline** is accessible.[\[1\]](#)
- Verify that a chemical fume hood is certified and functioning correctly.
- Locate the nearest eyewash station and safety shower and confirm they are unobstructed.[\[12\]](#)
- Prepare all necessary equipment and materials before handling the chemical to minimize movement and potential for spills.
- Ensure a spill kit with appropriate absorbent materials is readily available.

### 2. Handling the Chemical:

- Don all required PPE as specified in the table above.
- Perform all manipulations, including weighing and transferring, inside a chemical fume hood.[\[12\]](#)
- Avoid breathing dust, fumes, or vapors.[\[1\]\[8\]](#)
- Avoid contact with skin and eyes.[\[8\]](#)
- Keep the container tightly closed when not in use.[\[8\]](#)
- After handling, wash hands and any exposed skin thoroughly with soap and water.[\[1\]\[5\]](#) Do not eat, drink, or smoke in the work area.[\[8\]](#)

### 3. Spill Response:

- Evacuate personnel from the immediate spill area.
- Wearing appropriate PPE, contain the spill using an inert absorbent material.
- Prevent the spill from entering drains.[\[8\]](#)

- Collect the absorbed material into a suitable container for hazardous waste.
- Clean the spill area thoroughly.

## Step-by-Step Disposal Plan

### 1. Waste Collection:

- Collect all waste containing **5-Chloro-2-(ethylamino)aniline**, including contaminated consumables (e.g., gloves, absorbent pads), in a designated, properly labeled hazardous waste container.[\[9\]](#)
- Do not mix with incompatible waste streams.

### 2. Waste Storage:

- Store the sealed waste container in a designated, well-ventilated, and secure secondary containment area.
- Keep waste containers away from heat and sources of ignition.[\[13\]](#)

### 3. Final Disposal:

- Dispose of the hazardous waste through an approved waste disposal facility.[\[5\]](#)
- All disposal activities must comply with local, state, and federal regulations.[\[14\]](#) Do not dispose of this chemical down the drain.[\[8\]](#)[\[9\]](#)

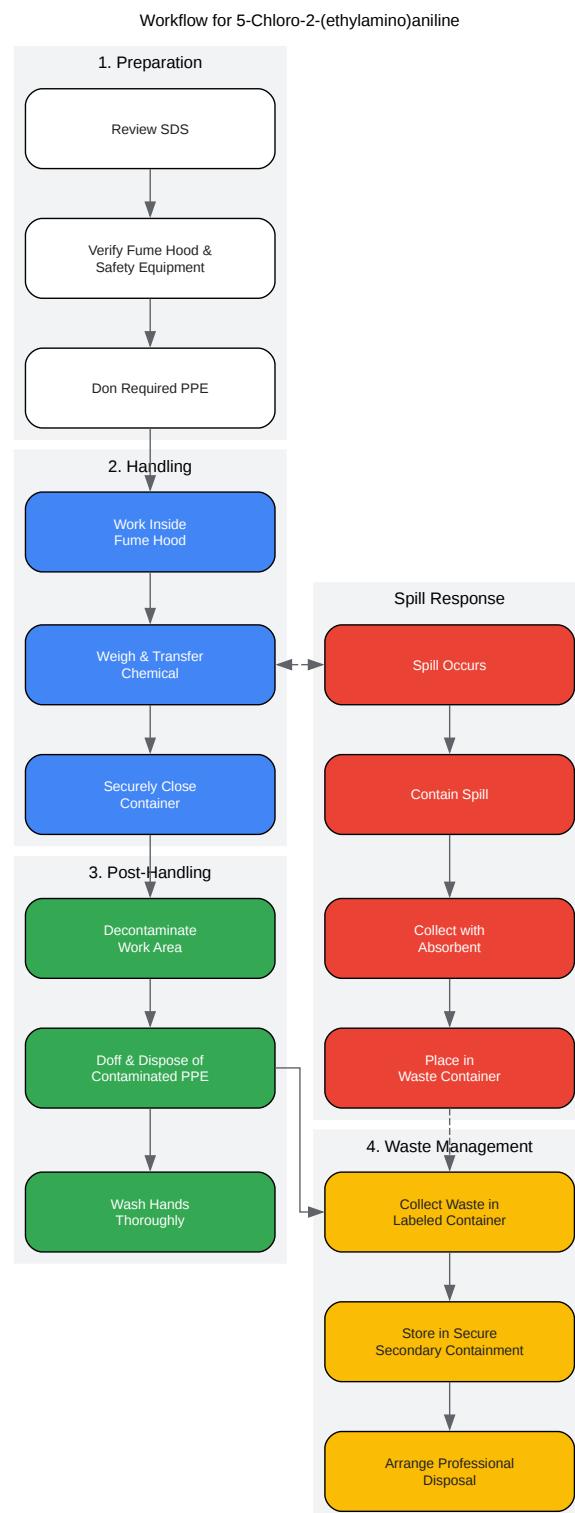
## First Aid Measures

Immediate action is required in case of exposure.

- If Inhaled: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[\[6\]](#)[\[8\]](#)
- In Case of Skin Contact: Immediately take off all contaminated clothing. Wash the affected area with plenty of soap and water. Get medical help if skin irritation occurs.[\[1\]](#)[\[8\]](#)

- In Case of Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes. Seek immediate medical attention.[1][5][8]
- If Swallowed: Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.[8]

## Workflow for Safe Handling and Disposal



Click to download full resolution via product page

Caption: Logical workflow for the safe handling and disposal of **5-Chloro-2-(ethylamino)aniline**.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Page loading... [guidechem.com]
- 2. 5-CHLORO-2-(ETHYLAMINO)ANILINE | VSNCHEM [vsnchem.com]
- 3. pschemicals.com [pschemicals.com]
- 4. Personal Protective Equipment (PPE) - CHEMM [chemm.hhs.gov]
- 5. fishersci.com [fishersci.com]
- 6. echemi.com [echemi.com]
- 7. fishersci.com [fishersci.com]
- 8. chemicalbook.com [chemicalbook.com]
- 9. wpcdn.web.wsu.edu [wpcdn.web.wsu.edu]
- 10. Components of Personal Protective Equipment – Pesticide Environmental Stewardship [pesticidestewardship.org]
- 11. publications.ashp.org [publications.ashp.org]
- 12. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 13. carlroth.com:443 [carlroth.com:443]
- 14. datasheets.scbt.com [datasheets.scbt.com]
- To cite this document: BenchChem. [Personal protective equipment for handling 5-Chloro-2-(ethylamino)aniline]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1294831#personal-protective-equipment-for-handling-5-chloro-2-ethylamino-aniline>]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)